

# Theoretical Models of Tellurium-127 Nuclear Decay: An In-depth Technical Guide

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Compound Name: Tellurium-127

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This technical guide provides a comprehensive overview of the theoretical models governing the nuclear decay of **Tellurium-127** (Te-127), a radioisotope with applications in various scientific fields. This document details the decay properties of Te-127 and its nuclear isomer, Te-127m, supported by quantitative data, detailed experimental protocols for its study, and visualizations of its decay pathways.

## Introduction to Tellurium-127 and its Decay Characteristics

**Tellurium-127** is a radioactive isotope of tellurium with a nucleus containing 52 protons and 75 neutrons.[1][2] It undergoes beta-minus ( $\beta^-$ ) decay, transforming into Iodine-127 (I-127).[3] A significant feature of Te-127 is the existence of a metastable isomeric state, **Tellurium-127m** (Te-127m), which has a considerably longer half-life and decays via both isomeric transition (IT) and beta decay.[3][4] Understanding the theoretical underpinnings of these decay processes is crucial for applications ranging from nuclear medicine to fundamental nuclear physics research.

## Theoretical Framework

The nuclear structure and decay properties of **Tellurium-127** and its isomer are primarily explained by the Nuclear Shell Model. This model posits that nucleons (protons and neutrons) occupy discrete energy levels, or shells, within the nucleus, analogous to electron shells in

atoms. The stability and decay characteristics of a nucleus are largely determined by the arrangement of its nucleons in these shells.

## Shell Model Configuration of Tellurium-127

**Tellurium-127** has 52 protons and 75 neutrons. The 52 protons form a closed subshell, lending stability to the proton configuration. The key to understanding the properties of Te-127 lies in its 75 neutrons. According to the shell model, the neutron shells are filled, and the 75th neutron occupies an orbital in the next available shell.

- **Ground State (Te-127):** The ground state of Te-127 has a spin and parity of  $3/2^+$ .<sup>[2][3]</sup> This is consistent with the unpaired 75th neutron occupying the  $2d_{3/2}$  orbital.
- **Isomeric State (Te-127m):** The metastable isomeric state, Te-127m, has a spin and parity of  $11/2^-$ .<sup>[2][3]</sup> This high spin is attributed to the promotion of the unpaired neutron to the higher-energy  $1h_{11/2}$  orbital. The large spin difference between the  $11/2^-$  isomeric state and the  $3/2^+$  ground state is a key factor in the isomer's long half-life.

## Beta Decay of Te-127 and Te-127m

Both the ground state and the isomeric state of **Tellurium-127** decay to Iodine-127 (53 protons, 74 neutrons) via beta decay. In this process, a neutron is converted into a proton, with the emission of an electron (beta particle) and an antineutrino. The probability and characteristics of these decays are governed by selection rules, which depend on the changes in spin ( $\Delta I$ ) and parity ( $\Delta \pi$ ) between the initial and final nuclear states.

- **Te-127 ( $3/2^+$ ) Beta Decay:** The primary beta decay of the Te-127 ground state is to the  $5/2^+$  ground state of I-127. This is an "allowed" transition ( $\Delta I = 1$ ,  $\Delta \pi = \text{no}$ ), which is consistent with its relatively short half-life.<sup>[5]</sup> Te-127 can also decay to various excited states of I-127.<sup>[5]</sup>
- **Te-127m ( $11/2^-$ ) Beta Decay:** The beta decay of Te-127m is a minor branch compared to its isomeric transition.<sup>[4]</sup> It primarily proceeds to excited states in I-127. These transitions are generally "forbidden" to some degree due to the larger spin changes involved, which contributes to the longer partial half-life for this decay mode.

## Isomeric Transition of Te-127m

The predominant decay mode of Te-127m is an isomeric transition (IT) to the Te-127 ground state.[4] This is a process where the excited nucleus releases energy by emitting a gamma ray or an internal conversion electron.

The transition from the 11/2- isomeric state to the 3/2+ ground state involves a spin change of  $\Delta I = 4$  and a change in parity. This is classified as a magnetic quadrupole (M4) transition. Such high-multipolarity transitions are highly "forbidden" or hindered, meaning they have a very low probability of occurring. This significant hindrance is the reason for the long half-life of the Te-127m isomer. The transition is "hindered" because it requires a significant rearrangement of the nucleon's angular momentum.

## Data Presentation

The quantitative data for the nuclear decay of Te-127 and Te-127m are summarized in the following tables for easy comparison.

**Table 1: General Properties of Te-127 and Te-127m**

| Property                   | Tellurium-127 (Ground State) | Tellurium-127m (Isomeric State) |
|----------------------------|------------------------------|---------------------------------|
| Half-life                  | 9.35 (7) hours[2]            | 106.1 (7) days[4]               |
| Spin and Parity ( $I\pi$ ) | 3/2+[2][3]                   | 11/2-[2][3]                     |
| Decay Modes                | $\beta^-$ (100%)[2]          | IT (97.6%), $\beta^-$ (2.4%)[3] |
| Q-value ( $\beta^-$ )      | 702 (4) keV[5]               | 790 (4) keV                     |

**Table 2: Beta Decay Data for Te-127**

| Transition to I-127 Level | Energy (keV) | Probability (%) | Type    |
|---------------------------|--------------|-----------------|---------|
| Ground State (5/2+)       | 702 (4)      | 98.78           | Allowed |
| Excited State 1           | 499 (4)      | 0.025           | Allowed |
| Excited State 2           | 327 (4)      | 0.0006          | Allowed |
| Excited State 3           | 284 (4)      | 1.19            | Allowed |
| Excited State 4           | 84 (4)       | 0.00013         | Allowed |

Data sourced from the LNE-LNHB/CEA Table de Radionucléides.[5]

**Table 3: Gamma Transitions Following Te-127 Beta Decay**

| Energy (keV) | Intensity per 100 disintegrations | Multipolarity |
|--------------|-----------------------------------|---------------|
| 57.608 (11)  | 0.0306 (6)                        | M1+0.7%E2     |
| 145.252 (14) | 0.0040 (6)                        | E2            |
| 172.132 (12) | 0.0003 (2)                        | M1+0.7%E2     |
| 202.860 (8)  | -                                 | M1+21%E2      |
| 215.13 (6)   | -                                 | M1+4.0%E2     |
| 360.38 (6)   | 0.139 (2)                         | M1+3.6%E2     |
| 374.992 (9)  | 0.0003 (2)                        | E2            |
| 417.99 (6)   | 1.013 (11)                        | M1+0.6%E2     |
| 618.31 (13)  | 0.00013 (2)                       | M1+50%E2      |

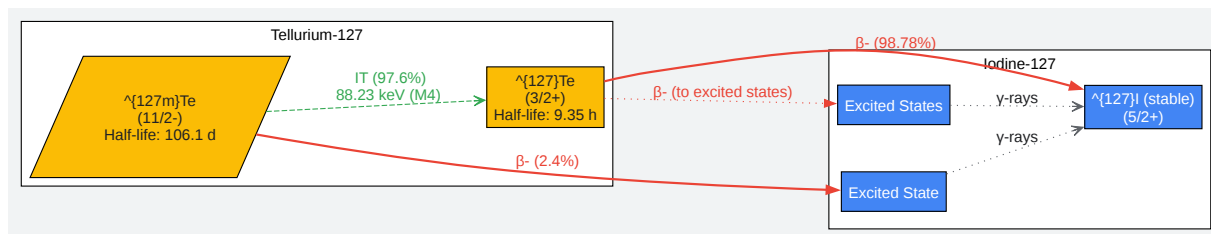
Data sourced from the LNE-LNHB/CEA Table de Radionucléides.[5] Note: Some intensities are not explicitly provided in the source.

**Table 4: Decay Data for Te-127m**

| Decay Mode               | Branching Ratio (%) | Transition Details                                    |
|--------------------------|---------------------|---|
| Isomeric Transition (IT) | 97.27 (7)[4]        | 88.23 (7) keV M4 transition to Te-127 ground state[2] |
| Beta Decay ( $\beta^-$ ) | 2.73 (7)[4]         | To various excited states of I-127                    |

## Mandatory Visualization

The following diagram illustrates the nuclear decay scheme of **Tellurium-127** and its isomer, Te-127m.



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Caption: Decay scheme of Te-127m and Te-127.

## Experimental Protocols

The study of the nuclear decay of Te-127 involves several key experimental techniques. Detailed methodologies for these experiments are outlined below.

## Gamma-Ray Spectroscopy

**Objective:** To measure the energy and intensity of gamma rays emitted during the decay of Te-127 and Te-127m.

**Methodology:**

- **Detector Setup:** A High-Purity Germanium (HPGe) detector is used due to its excellent energy resolution. The detector is cooled to liquid nitrogen temperature to reduce thermal noise.
- **Source Preparation:** A calibrated source of Te-127 is placed at a fixed and known distance from the detector.
- **Energy and Efficiency Calibration:** The spectrometer is calibrated for energy and efficiency using standard radioactive sources with well-known gamma-ray energies and intensities (e.g.,  $^{137}\text{Cs}$ ,  $^{60}\text{Co}$ ,  $^{152}\text{Eu}$ ). This allows for the accurate determination of the energies and emission probabilities of the gamma rays from the Te-127 source.
- **Data Acquisition:** The output signals from the HPGe detector are processed by a multichannel analyzer (MCA) to generate a gamma-ray energy spectrum. The acquisition time is set to achieve sufficient statistical accuracy in the photopeaks of interest.
- **Spectrum Analysis:** The resulting spectrum is analyzed to identify the photopeaks corresponding to the gamma rays from the Te-127 decay. The net area of each photopeak is determined, and by using the efficiency calibration curve, the intensity of each gamma ray is calculated.

## Beta Spectroscopy

**Objective:** To measure the energy distribution (spectrum) of the beta particles emitted from Te-127 and determine the endpoint energies for the different beta decay branches.

**Methodology:**

- **Detector Setup:** A silicon detector (e.g., a Passivated Implanted Planar Silicon - PIPS detector) or a magnetic spectrometer is used to measure the energy of the beta particles. The setup is placed in a vacuum chamber to minimize energy loss of the beta particles in the air.

- **Source Preparation:** A thin, uniform source of Te-127 is prepared on a low-Z backing material to minimize backscattering and self-absorption of the beta particles.
- **Energy Calibration:** The beta spectrometer is calibrated using conversion electron sources (e.g.,  $^{137}\text{Cs}$ ,  $^{207}\text{Bi}$ ) which emit electrons with well-defined, discrete energies.<sup>[6]</sup>
- **Data Acquisition:** The beta spectrum is acquired over a sufficient time to obtain good statistics.
- **Data Analysis:** The endpoint energy of the beta spectrum is determined using a Kurie plot analysis. This involves linearizing the upper end of the beta spectrum to extrapolate to the energy axis, which corresponds to the Q-value of the beta decay.

## Beta-Gamma Coincidence Measurements

**Objective:** To establish the relationships between specific beta decay branches and the subsequent gamma-ray emissions, confirming the decay scheme.

**Methodology:**

- **Detector Setup:** A beta detector (e.g., a plastic scintillator or silicon detector) and a gamma detector (e.g., an HPGe or NaI(Tl) detector) are placed in close proximity to the Te-127 source.
- **Coincidence Electronics:** The output signals from both detectors are fed into a coincidence circuit. This circuit generates an output pulse only when it receives signals from both detectors within a very short, predefined time window (the resolving time).
- **Gated Spectrum Acquisition:** The coincidence output is used to "gate" the multichannel analyzer. This means that a gamma-ray spectrum is recorded only when a coincident beta particle is detected. By setting an energy window on the beta detector, one can selectively observe the gamma rays that are in coincidence with specific beta energy ranges.
- **Data Analysis:** The coincidence spectra are analyzed to identify which gamma rays are associated with which beta decay branches. This information is crucial for constructing and verifying the nuclear level scheme.

This guide provides a foundational understanding of the theoretical models and experimental investigation of **Tellurium-127**'s nuclear decay. The presented data and methodologies serve as a valuable resource for researchers and professionals working with this and other radioisotopes.

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